Spectroscopic Characterization of 5-Nitro-1-Tetralone: A Technical Guide

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Compound of Interest

Compound Name:	*5-nitro-3,4-dihydronaphthalen-1(2H)-one*
CAS No.:	*51114-73-9*
Cat. No.:	*B1588797*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

5-Nitro-1-tetralone is a crucial intermediate in the synthesis of a variety of pharmacologically active compounds. Its bicyclic structure, featuring both a tetralone core and a nitro functional group, makes it a versatile scaffold in medicinal chemistry. Accurate and unambiguous characterization of this molecule is paramount for ensuring the integrity of subsequent synthetic steps and for regulatory compliance in drug development. This guide provides an in-depth analysis of the spectroscopic data for 5-nitro-1-tetralone, including Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS). As a senior application scientist, the following sections will not only present the expected data but also delve into the rationale behind the experimental methodologies and the interpretation of the spectral features, providing a comprehensive understanding of the molecule's structural attributes.

Molecular Structure and Key Features

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5-Nitro-1-tetralone (CAS No: 51114-73-9) possesses a molecular formula of $C_{10}H_9NO_3$ and a molecular weight of 191.18 g/mol [1][2]. The structure consists of a naphthalene ring system partially saturated in one ring to form a tetralone, with a nitro group substituted on the aromatic ring at position 5. This substitution pattern significantly influences the electronic environment of the molecule, which is reflected in its spectroscopic signatures.

I. Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for elucidating the carbon-hydrogen framework of an organic molecule. For 5-nitro-1-tetralone, both ^1H and ^{13}C NMR are essential for confirming the connectivity and chemical environment of each atom.

A. ^1H NMR Spectroscopy: Probing the Proton Environment

Experimental Protocol: A Rationale-Driven Approach

A high-resolution ^1H NMR spectrum is typically acquired on a 400 MHz or higher field spectrometer to ensure adequate signal dispersion.

- Sample Preparation: A sample concentration of 5-10 mg in approximately 0.6 mL of a deuterated solvent is optimal. Chloroform-d ($CDCl_3$) is a common choice due to its excellent solubilizing properties for a wide range of organic compounds. Tetramethylsilane (TMS) is added as an internal standard for chemical shift referencing (δ = 0.00 ppm).

- Acquisition Parameters: A standard pulse program is used to acquire the spectrum. The spectral width is set to encompass all expected proton resonances (typically 0-10 ppm). A sufficient number of scans (e.g., 16 or 32) are averaged to achieve a good signal-to-noise ratio.

Predicted ^1H NMR Data for 5-Nitro-1-tetralone

Note: The following data are predicted based on the analysis of structurally similar compounds, including 7-nitro-1-tetralone, and established principles of NMR spectroscopy. Actual experimental values may vary slightly.

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Chemical Shift (δ, ppm)	Multiplicity	Integration	Assignment
~ 8.1 - 8.3	d	1H	H-6
~ 7.8 - 8.0	d	1H	H-8
~ 7.5 - 7.7	t	1H	H-7
~ 3.1 - 3.3	t	2H	H-4
~ 2.7 - 2.9	t	2H	H-2
~ 2.2 - 2.4	m	2H	H-3

Interpretation and Causality:

- Aromatic Region (δ 7.5 - 8.3 ppm): The three aromatic protons (H-6, H-7, and H-8) are expected to resonate in the downfield region due to the deshielding effect of the aromatic ring current. The strong electron-withdrawing nature of the nitro group at C-5 causes a significant downfield shift for the ortho proton (H-6) and the para proton (H-8) compared to the meta proton (H-7). The coupling pattern (doublet for H-6 and H-8, triplet for H-7) arises from spin-spin coupling with their respective neighbors.
- Aliphatic Region (δ 2.2 - 3.3 ppm): The three methylene groups of the tetralone ring appear in the upfield region.
  - The protons at H-4 are adjacent to the aromatic ring and are thus deshielded, appearing as a triplet around δ 3.1-3.3 ppm due to coupling with the H-3 protons.
  - The protons at H-2 are alpha to the carbonyl group, which exerts a deshielding effect, causing them to resonate as a triplet around δ 2.7-2.9 ppm (coupling with H-3).
  - The H-3 protons are coupled to both H-2 and H-4, resulting in a more complex multiplet (or a quintet if the coupling constants are similar) around δ 2.2-2.4 ppm.

B. ^{13}C NMR Spectroscopy: Mapping the Carbon Skeleton

Experimental Protocol: A Focus on Efficiency

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^{13}C NMR requires a higher sample concentration (20-50 mg) and a longer acquisition time compared to ^{1}H NMR due to the low natural abundance of the ^{13}C isotope.

- Acquisition Parameters: A proton-decoupled sequence is standard, which results in a spectrum of singlets for each unique carbon atom. This simplifies the spectrum and improves the signal-to-noise ratio. The spectral width is typically set from 0 to 220 ppm.

Predicted ^{13}C NMR Data for 5-Nitro-1-tetralone

Note: The following data are predicted based on established chemical shift increments and data from analogous structures.

Chemical Shift (δ, ppm)	Assignment
~ 195 - 200	C-1 (C=O)
~ 148 - 152	C-5 (C-NO_2)
~ 140 - 145	C-4a
~ 130 - 135	C-8a
~ 128 - 132	C-7
~ 125 - 129	C-8
~ 120 - 124	C-6
~ 38 - 42	C-2
~ 28 - 32	C-4
~ 22 - 26	C-3

Interpretation and Causality:

- Carbonyl Carbon (C-1): The carbonyl carbon is the most deshielded, appearing significantly downfield (~195-200 ppm) due to the strong electron-withdrawing effect of the oxygen atom.
- Aromatic Carbons: The aromatic carbons resonate in the typical range of δ 120-155 ppm. The carbon bearing the nitro group (C-5) is expected to be significantly downfield due to the

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strong deshielding effect of the nitro group. The quaternary carbons (C-4a and C-8a) will also be in this region.

- Aliphatic Carbons: The three sp^3 hybridized carbons of the saturated ring appear in the upfield region of the spectrum. The carbon alpha to the carbonyl (C-2) will be the most downfield of the three, followed by the benzylic carbon (C-4), and finally the C-3 carbon.

II. Infrared (IR) Spectroscopy

IR spectroscopy provides valuable information about the functional groups present in a molecule by measuring the absorption of infrared radiation, which excites molecular vibrations.

Experimental Protocol: Simplicity and Speed

Fourier Transform Infrared (FT-IR) spectroscopy is the modern standard. For a solid sample like 5-nitro-1-tetralone, the Attenuated Total Reflectance (ATR) technique is often preferred for its simplicity and minimal sample preparation.

- Sample Preparation: A small amount of the solid sample is placed directly on the ATR crystal.
- Data Acquisition: A background spectrum of the empty ATR crystal is first recorded. The sample spectrum is then acquired and ratioed against the background to produce the final absorbance or transmittance spectrum. The typical spectral range is 4000-400 cm^{-1}.

Predicted IR Absorption Data for 5-Nitro-1-tetralone

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Wavenumber (cm^{-1})	Intensity	Vibration	Functional Group
~ 3100 - 3000	Medium	C-H stretch	Aromatic
~ 2950 - 2850	Medium	C-H stretch	Aliphatic
~ 1680 - 1695	Strong	C=O stretch	Aryl Ketone
~ 1600, 1475	Medium-Weak	C=C stretch	Aromatic Ring
~ 1520 - 1540	Strong	N-O asymmetric stretch	Nitro group
~ 1340 - 1360	Strong	N-O symmetric stretch	Nitro group

Interpretation and Causality:

- C=O Stretch: A strong absorption band in the region of 1680-1695 cm^{-1} is a definitive indicator of the conjugated ketone carbonyl group. Conjugation with the aromatic ring lowers the stretching frequency compared to a saturated ketone.
- N-O Stretches: Two strong absorption bands are characteristic of the nitro group: an asymmetric stretch typically around 1520-1540 cm^{-1} and a symmetric stretch around 1340-1360 cm^{-1}. These are often the most intense peaks in the fingerprint region for nitro compounds.
- C-H Stretches: Absorptions just above 3000 cm^{-1} are indicative of aromatic C-H stretching, while those just below 3000 cm^{-1} correspond to aliphatic C-H stretching.
- Aromatic C=C Stretches: Medium to weak absorptions in the 1600-1475 cm^{-1} region are characteristic of the carbon-carbon stretching vibrations within the aromatic ring.

III. Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which aids in confirming its identity and structure.

Experimental Protocol: Ionization and Fragmentation

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Electron Ionization (EI) is a common technique for the analysis of relatively small, volatile organic molecules like 5-nitro-1-tetralone.

- Sample Introduction: The sample is introduced into the mass spectrometer, often via a Gas Chromatography (GC) system for separation and purification, and then vaporized.
- Ionization: In the EI source, high-energy electrons bombard the sample molecules, leading to the ejection of an electron and the formation of a radical cation, the molecular ion ($M^{+}\bullet$).
- Fragmentation: The molecular ion is energetically unstable and undergoes fragmentation to produce smaller, more stable ions.
- Detection: The ions are separated based on their mass-to-charge ratio (m/z) and detected.

Predicted Mass Spectrum Fragmentation for 5-Nitro-1-tetralone

m/z	Proposed Fragment	Comments
191	$[M]^{+}\bullet$	Molecular Ion
174	$[M - OH]^{+}$	Loss of a hydroxyl radical
161	$[M - NO]^{+}$	Loss of nitric oxide
145	$[M - NO_2]^{+}$	Loss of nitrogen dioxide
117	$[M - NO_2 - CO]^{+}$	Subsequent loss of carbon monoxide
90	$[C_7H_6]^{+}$	Aromatic fragment

Interpretation and Causality:

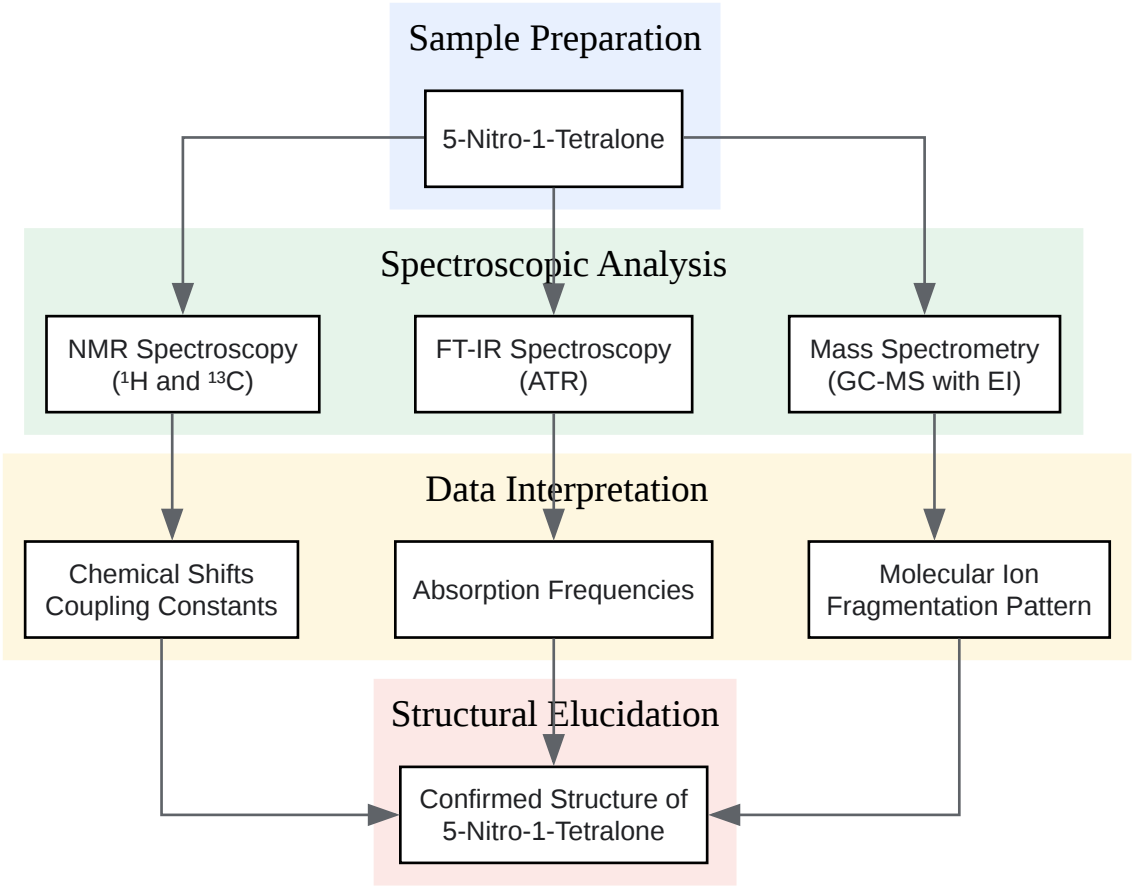
- Molecular Ion: The molecular ion peak at m/z 191 confirms the molecular weight of 5-nitro-1-tetralone.
- Characteristic Nitro Group Fragmentation: Nitroaromatic compounds often exhibit characteristic losses of NO (30 Da) and NO_2 (46 Da)[3]. The peak at m/z 145, corresponding to the loss of the nitro group, is expected to be significant.

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- Loss of CO: Following the initial fragmentation, the resulting ions can undergo further fragmentation. The loss of a neutral carbon monoxide molecule (28 Da) from fragments containing the carbonyl group is a common pathway for ketones.
- Other Fragments: A variety of other fragment ions will be present, arising from the complex rearrangement and cleavage of the bicyclic ring system.

IV. Visualizations

Experimental Workflow for Spectroscopic Analysis

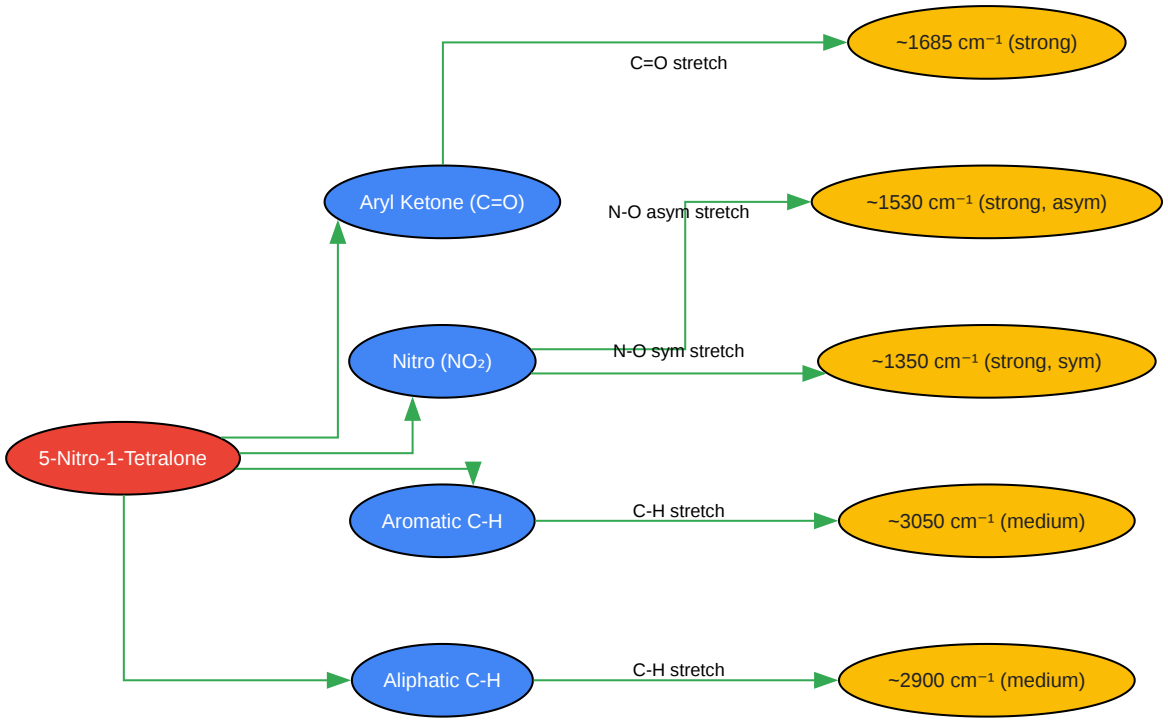


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Caption: A generalized workflow for the spectroscopic characterization of 5-nitro-1-tetralone.

Key Functional Group Correlations in IR Spectroscopy

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Caption: Correlation of functional groups in 5-nitro-1-tetralone with their expected IR absorption frequencies.

V. Conclusion

The comprehensive spectroscopic analysis of 5-nitro-1-tetralone, integrating ^{1}H NMR, ^{13}C NMR, IR, and MS data, provides a robust framework for its structural confirmation. While the spectral data presented herein are based on well-established principles and analysis of analogous compounds, it is imperative for researchers to acquire experimental data on their specific samples for definitive characterization. This guide serves as a detailed roadmap for

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conducting and interpreting these essential spectroscopic experiments, ensuring the quality and reliability of this important synthetic intermediate in the pursuit of novel therapeutic agents.

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